

Application Note and Protocol: Preparation of L-Serine- $^{13}\text{C}_3$, ^{15}N , d_3 Stock Solutions

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Compound of Interest

Compound Name: L-Serine- $^{13}\text{C}_3$, ^{15}N , d_3

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Introduction

Isotopically labeled amino acids are indispensable tools in metabolic research, proteomics, and drug development. L-Serine- $^{13}\text{C}_3$, ^{15}N , d_3 is a stable isotope-labeled version of the non-essential amino acid L-Serine, which plays a critical role in a multitude of cellular processes. It serves as a precursor for the synthesis of proteins, other amino acids like glycine and cysteine, and is integral to the biosynthesis of purines, pyrimidines, and sphingolipids. The heavy isotope labeling allows for the precise tracing and quantification of serine metabolism in complex biological systems using mass spectrometry-based approaches.

This document provides a detailed protocol for the preparation of stock solutions of L-Serine- $^{13}\text{C}_3$, ^{15}N , d_3 , ensuring solution stability and concentration accuracy for reliable experimental outcomes.

Data Presentation

The solubility and recommended storage conditions for L-Serine are summarized in the table below. It is important to note that the isotopic labeling with ^{13}C , ^{15}N , and deuterium (d) does not significantly alter the physicochemical properties, such as solubility, compared to the unlabeled L-Serine.

Solvent	Solubility of L-Serine	Recommended Starting Concentration for Stock	Storage Temperature	Shelf Life of Stock Solution
Water	250 g/L (at 20°C) [1][2], 425 g/L (at 25°C)[3]	1-100 mM	-20°C[4]	1 month[4]
-80°C[4]	6 months[4]			
Ethanol	Practically insoluble[1][3][4]	Not Recommended	-	-
DMSO	Insoluble[5]	Not Recommended	-	-

Experimental Protocol: Preparing a 100 mM Aqueous Stock Solution of L-Serine-¹³C₃,¹⁵N,d₃

This protocol describes the preparation of a 100 mM stock solution of L-Serine-¹³C₃,¹⁵N,d₃ in water. The molecular weight of L-Serine-¹³C₃,¹⁵N,d₃ is approximately 112.08 g/mol .

Materials:

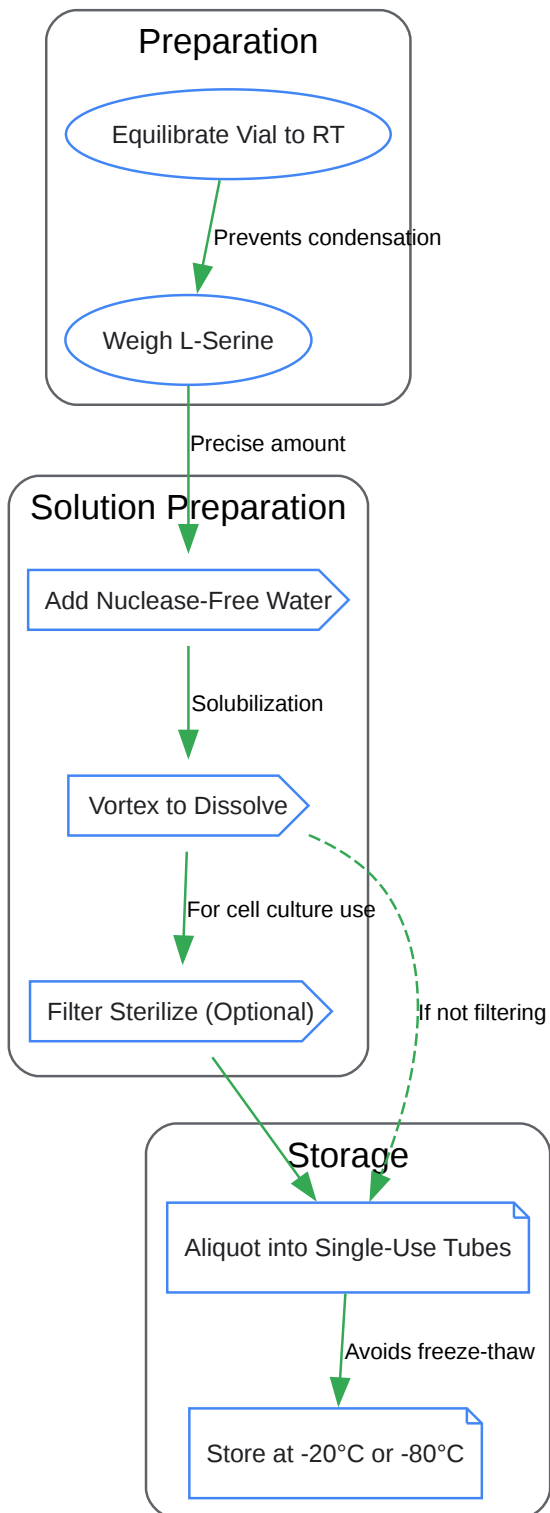
- L-Serine-¹³C₃,¹⁵N,d₃ (solid powder)
- Nuclease-free water (or other high-purity water)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibration:** Before opening, allow the vial of L-Serine- $^{13}\text{C}_3,^{15}\text{N},\text{d}_3$ to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the hygroscopic powder.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of L-Serine- $^{13}\text{C}_3,^{15}\text{N},\text{d}_3$ into the tube. For example, to prepare 1 mL of a 100 mM solution, weigh out 11.21 mg of the compound.
- **Solubilization:** Add the appropriate volume of nuclease-free water to the microcentrifuge tube containing the L-Serine- $^{13}\text{C}_3,^{15}\text{N},\text{d}_3$ powder. For a 100 mM solution with 11.21 mg of powder, add 1 mL of water.
- **Mixing:** Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear, colorless solution should be obtained.[\[2\]](#)
- **Sterilization (Optional):** If the stock solution is intended for use in cell culture, it should be filter-sterilized through a 0.22 μm syringe filter into a new sterile tube.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#)

Visualizations

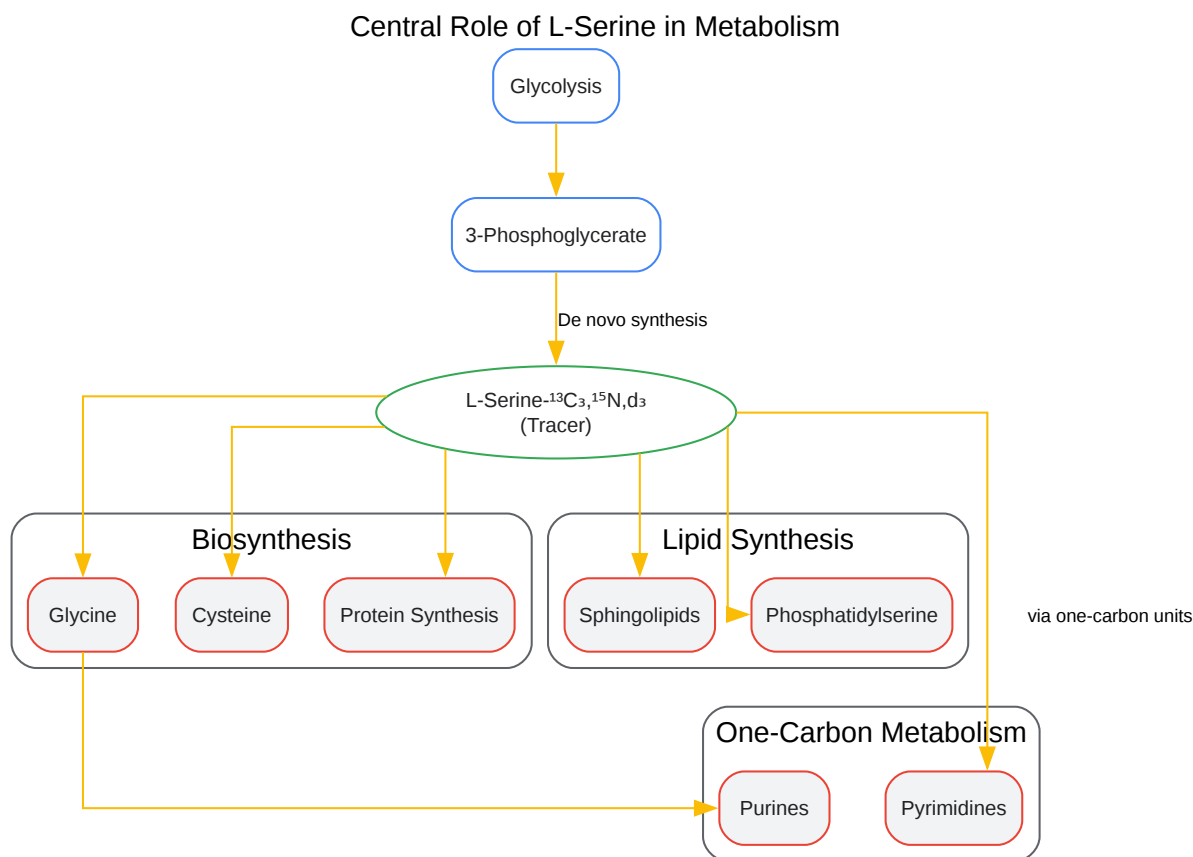
Experimental Workflow

Workflow for Preparing L-Serine- $^{13}\text{C}_3,^{15}\text{N},\text{d}_3$ Stock Solution

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Caption: Workflow for L-Serine- $^{13}\text{C}_3,^{15}\text{N},\text{d}_3$ Stock Solution Preparation.

L-Serine Metabolism Signaling Pathway



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Caption: L-Serine's role in key metabolic pathways.

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